

An In-depth Technical Guide to 5-Acetamido-2-nitrobenzoic Acid

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Compound of Interest

Compound Name: 5-Acetamido-2-nitrobenzoic acid

CAS No.: 4368-83-6

Cat. No.: B1222500

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

5-Acetamido-2-nitrobenzoic acid is a substituted amidobenzoic acid that serves as a critical building block in synthetic organic chemistry. Its structural features—a carboxylic acid group, a nitro group, and an acetamido group—provide multiple reaction sites, making it a versatile intermediate in the synthesis of pharmaceuticals and other complex organic molecules. This guide provides a comprehensive overview of its core physicochemical properties, with a primary focus on its molecular weight, alongside validated analytical methodologies for its characterization and quantification, practical applications, and essential safety protocols. The information herein is intended to equip researchers and drug development professionals with the technical knowledge required for the effective utilization of this compound.

Chapter 1: Fundamental Physicochemical Properties

A thorough understanding of the fundamental properties of **5-Acetamido-2-nitrobenzoic acid** is paramount for its successful application in research and development. These properties dictate its behavior in chemical reactions, its solubility in various solvent systems, and the appropriate analytical techniques for its characterization.

Chemical Identity and Structure

5-Acetamido-2-nitrobenzoic acid is systematically named and identified by several key descriptors. It is classified as an amidobenzoic acid where a benzoic acid core is substituted with an acetamido group at position 5 and a nitro group at position 2.[\[1\]](#)

- IUPAC Name: **5-acetamido-2-nitrobenzoic acid**[\[1\]](#)
- Synonyms: 5-Acetylamino-2-nitrobenzoic acid, 2-Nitro-5-acetylamino benzoic acid[\[1\]](#)
- CAS Number: 4368-83-6[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Chemical Formula: $C_9H_8N_2O_5$ [\[1\]](#)[\[3\]](#)

Core Topic: Molecular Weight and Isotopic Distribution

The molecular weight is a cornerstone property for any chemical compound, essential for stoichiometric calculations in synthesis and for interpretation of mass spectrometry data.

The average molecular weight (often referred to as molecular weight) is calculated using the weighted average of the natural abundances of the isotopes of each element in the formula. For $C_9H_8N_2O_5$, this value is 224.17 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#)

In the context of high-resolution mass spectrometry (HRMS), a technique frequently employed in drug development for precise mass determination, the monoisotopic mass is the more relevant value. This is the mass of the molecule calculated using the mass of the most abundant isotope of each element (e.g., ^{12}C , 1H , ^{14}N , and ^{16}O).

- Monoisotopic Mass: 224.04332136 Da[\[1\]](#)

The distinction is critical: average molecular weight is used for bulk calculations (e.g., weighing out a reagent for a reaction), while monoisotopic mass is used to identify compounds from their mass-to-charge ratio in HRMS, enabling confirmation of elemental composition.

Key Physicochemical Data

The physical properties of **5-Acetamido-2-nitrobenzoic acid** are summarized in the table below. These parameters are crucial for selecting appropriate solvents for reactions and purifications, as well as for predicting the compound's behavior in different environments.

Property	Value	Source(s)
Molecular Weight	224.17 g/mol	[1][2][3]
Exact Mass	224.043 Da	[1]
Melting Point	210-220 °C	[2]
Boiling Point	522.9 °C at 760 mmHg	[2]
Density	1.526 g/cm ³	[2]
Appearance	White crystalline powder	

Chapter 2: Analytical Methodologies

Robust analytical methods are essential for confirming the identity, purity, and concentration of **5-Acetamido-2-nitrobenzoic acid** in experimental settings. High-Performance Liquid Chromatography (HPLC) is the preferred method for quantification due to its precision and sensitivity.

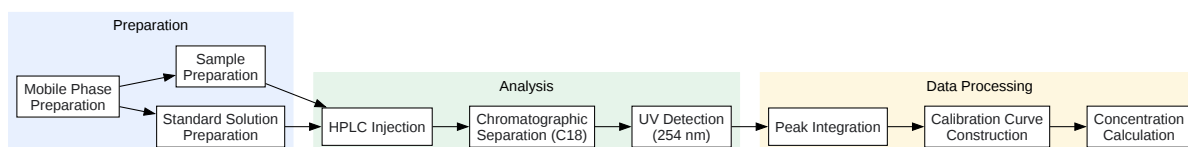
High-Performance Liquid Chromatography (HPLC) for Quantification

Reverse-phase HPLC with UV detection is a standard and effective technique for analyzing **5-Acetamido-2-nitrobenzoic acid**. The aromatic nature of the compound makes it an excellent chromophore for UV detection.

- Column: A C18 column is chosen as the stationary phase because its nonpolar nature is well-suited for retaining the moderately polar **5-Acetamido-2-nitrobenzoic acid** from a more polar mobile phase.

- **Mobile Phase:** A mixture of an organic solvent (like acetonitrile) and an aqueous, slightly acidic buffer (like water with 0.1% trifluoroacetic acid) is used. The acetonitrile acts as the strong, eluting solvent, while the acidic water suppresses the ionization of the carboxylic acid group, leading to better peak shape and consistent retention times.
- **Detection:** The nitro and acetamido groups on the benzene ring create a conjugated system that absorbs UV light strongly. A detection wavelength around 200-254 nm is typically effective for aromatic compounds.[\[4\]](#)
- **Instrumentation:** Utilize an HPLC system equipped with a UV-Vis detector and a C18 reverse-phase column (e.g., 150 x 4.6 mm, 5 μ m particle size).[\[4\]](#)
- **Mobile Phase Preparation:** Prepare Eluent A as ultrapure water with 0.1% (v/v) Trifluoroacetic acid (TFA) and Eluent B as HPLC-grade acetonitrile with 0.1% (v/v) TFA.[\[4\]](#)
- **Standard Solution Preparation:**
 - Accurately weigh 10 mg of **5-Acetamido-2-nitrobenzoic acid** standard and dissolve it in 10 mL of the mobile phase to create a 1000 μ g/mL stock solution.
 - Perform serial dilutions to prepare working standards in a relevant concentration range (e.g., 1-100 μ g/mL).[\[4\]](#)
- **Sample Preparation:** Dissolve the sample in the mobile phase, ensuring the final concentration falls within the calibration range. Filter all standards and samples through a 0.45 μ m syringe filter prior to injection.[\[4\]](#)
- **Chromatographic Conditions:**
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 μ L
 - Detection Wavelength: 254 nm
 - Elution: Isocratic elution with a ratio of 65:35 (A:B) is a good starting point. Gradient elution can be developed for more complex mixtures.[\[4\]](#)

- Data Analysis: Construct a calibration curve by plotting the peak area of the standards against their concentration. Determine the concentration of the sample by interpolating its peak area from this curve.[4]



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*Caption: A standard workflow for the quantification of **5-Acetamido-2-nitrobenzoic acid** using HPLC-UV.*

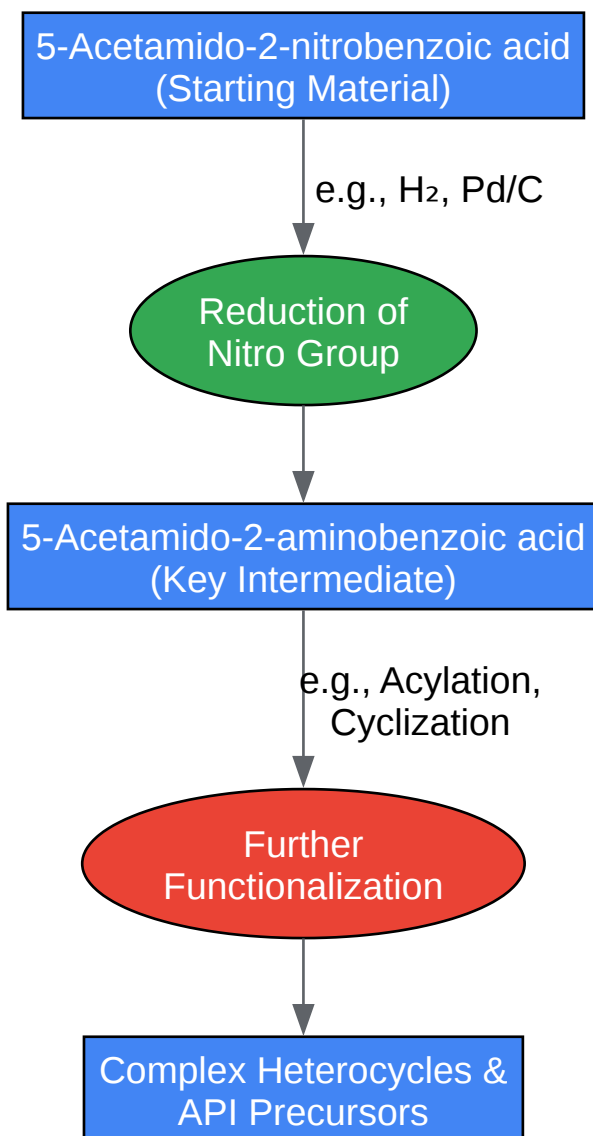
Chapter 3: Applications in Research and Drug Development

5-Acetamido-2-nitrobenzoic acid is not typically an active pharmaceutical ingredient (API) itself but rather a key intermediate. Its value lies in its utility as a scaffold for building more complex, pharmacologically active molecules. The presence of three distinct functional groups allows for sequential and regioselective chemical modifications.

- Amide and Carboxylic Acid Groups: These can be hydrolyzed or modified.
- Nitro Group: This is a particularly versatile functional group. It can be readily reduced to an amine (e.g., 5-acetamido-2-aminobenzoic acid), which can then be used in a wide variety of subsequent reactions, such as diazotization or amide bond formation. This transformation is fundamental in the synthesis of many heterocyclic compounds and other API precursors.[5]
[6]

The related compound, 5-acetamido-2-hydroxy benzoic acid, has been investigated for its analgesic properties, highlighting the potential for derivatives of this structural class in drug

discovery.[7][8]

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Sources

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